

# Technical Support Center: GSK2236805 Stability and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK2236805

Cat. No.: B607792

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Welcome to the technical support center for **GSK2236805**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and proper storage of **GSK2236805**, ensuring the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GSK2236805**?

A1: For optimal stability, solid **GSK2236805** should be stored in a dry, dark environment. Recommended storage temperatures are:

- Short-term (days to weeks): 0 - 4°C[1]
- Long-term (months to years): -20°C[1]

Q2: How should I store solutions of **GSK2236805**?

A2: Solutions of **GSK2236805** should also be stored with care to prevent degradation. The recommended storage temperatures for prepared solutions are:

- Short-term (days to weeks): 0 - 4°C[1]
- Long-term (months): -20°C[1]

Q3: Is **GSK2236805** stable during shipping at ambient temperatures?

A3: Yes, **GSK2236805** is considered stable enough for a few weeks during standard shipping conditions at ambient temperature and the time spent in customs.<sup>[1]</sup>

Q4: What is the solubility of **GSK2236805**?

A4: **GSK2236805** is soluble in various organic solvents. While specific quantitative data for a range of solvents is not readily available, it is known to be soluble in Dimethyl Sulfoxide (DMSO).

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that both solid compound and stock solutions have been stored at the recommended temperatures and protected from light. Prepare fresh stock solutions if degradation is suspected.
Precipitation in stock solution	Exceeded solubility in the chosen solvent or temperature fluctuations.	Ensure the concentration does not exceed the solvent's capacity. If precipitation occurs upon removal from cold storage, gently warm the solution to room temperature and vortex to redissolve.
Loss of compound activity	Potential degradation from repeated freeze-thaw cycles.	Aliquot stock solutions into smaller, single-use volumes to minimize the number of freeze-thaw cycles.

## Stability Data

Currently, specific quantitative data from forced degradation studies (hydrolysis, oxidation, photolysis) for **GSK2236805** are not publicly available. General best practices for handling and storage should be strictly followed to ensure compound integrity.

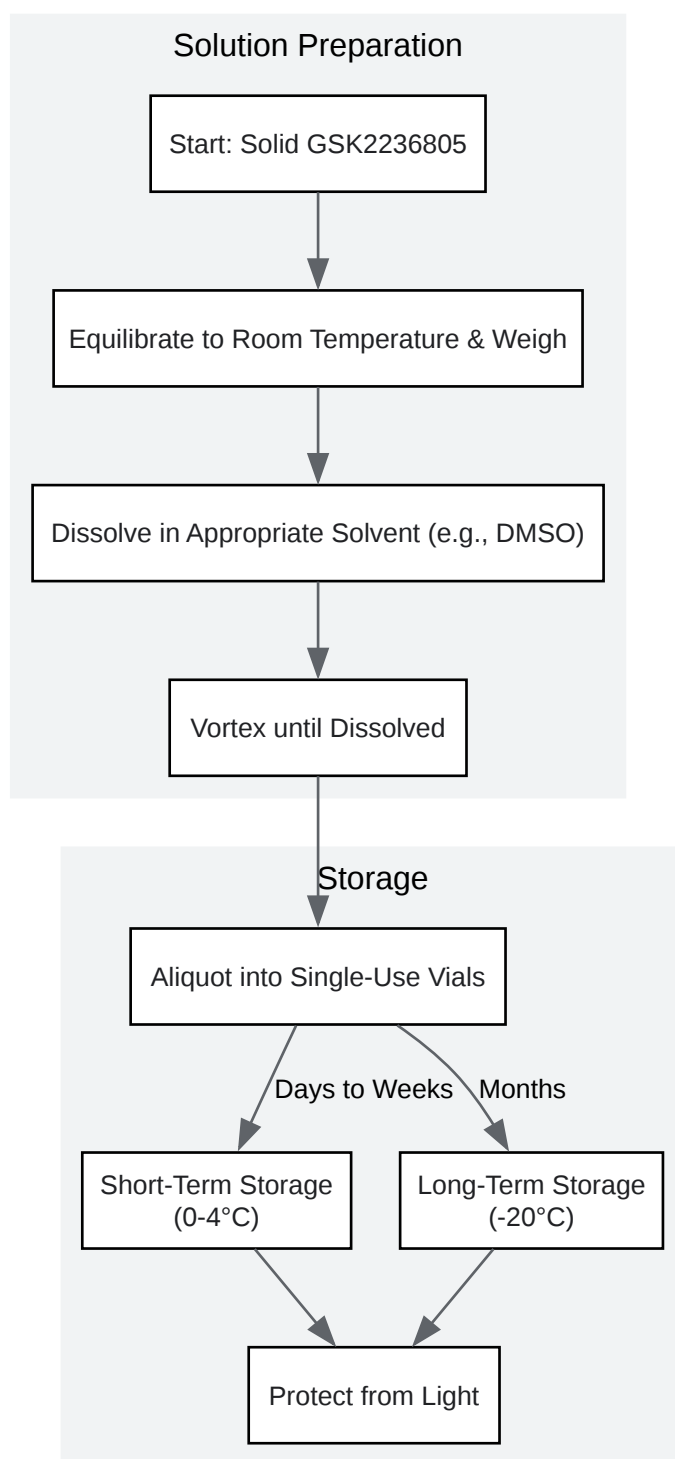
## Experimental Protocols

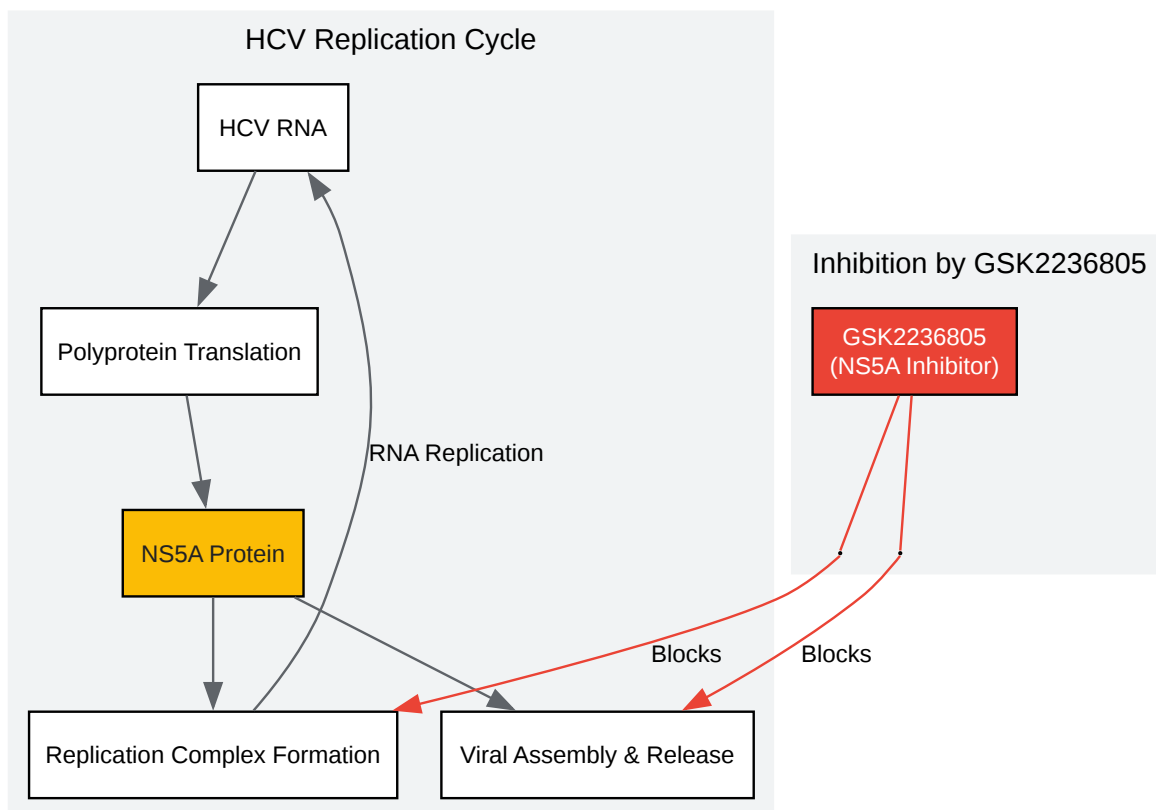
### Protocol: Preparation of Stock Solutions

- **Material Weighing:** Allow the vial of solid **GSK2236805** to equilibrate to room temperature before opening to prevent condensation. Weigh the desired amount of the compound in a sterile, light-protected container.
- **Solvent Addition:** Add the appropriate volume of the desired solvent (e.g., DMSO) to the solid compound to achieve the target concentration.
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Storage:** Store the stock solution in tightly sealed, light-protected vials at the recommended temperatures (0-4°C for short-term or -20°C for long-term).[\[1\]](#)

## Visualizations

### Experimental Workflow: Stock Solution Preparation and Storage





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## References

- 1. medkoo.com [medkoo.com]
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